

Comparative Analysis of PF-04628935 and Other Ghrelin Receptor Modulators

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: PF-04628935

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of the ghrelin receptor inverse agonist **PF-04628935**, alongside other clinical-stage ghrelin receptor modulators. The information is intended to support research and development efforts in areas such as muscle wasting, cachexia, and metabolic disorders.

Introduction to Ghrelin Receptor Modulation

The ghrelin receptor (GHSR1a) is a G protein-coupled receptor with high constitutive activity.^[1] Its endogenous ligand, ghrelin, is a potent orexigenic peptide, stimulating appetite and food intake.^[1] Consequently, modulating the ghrelin receptor presents a therapeutic strategy for various conditions. Inverse agonists, such as **PF-04628935**, aim to reduce the receptor's basal activity, offering a potential treatment for conditions like muscle loss and anxiety.^{[2][3]} In contrast, agonists like anamorelin are being investigated to stimulate appetite and increase muscle mass in conditions such as cancer cachexia.

PF-04628935: A Potent Ghrelin Receptor Inverse Agonist

PF-04628935 is a potent, orally bioavailable ghrelin receptor inverse agonist with an IC₅₀ of 4.6 nM.^{[2][4]} It has demonstrated the ability to penetrate the brain, suggesting its potential for treating centrally-mediated disorders.^[2] While specific clinical trial data for **PF-04628935** is not publicly available, its preclinical profile indicates its utility as a research tool and a potential therapeutic candidate.

Comparative Clinical Trial Data

To provide a clinical context for **PF-04628935**, this guide compares it with two other ghrelin receptor modulators that have progressed to clinical trials: the inverse agonist PF-05190457 and the agonist anamorelin.

Compound	Mechanism of Action	Indication(s) Studied	Key Clinical Findings	Adverse Events
PF-04628935	Ghrelin Receptor Inverse Agonist	Preclinical; potential for muscle loss, stress, anxiety[2][3]	No clinical trial data available.	Not applicable.
PF-05190457	Ghrelin Receptor Inverse Agonist	Alcohol Use Disorder[5][6]	Phase 1b: Well-tolerated when co-administered with alcohol. The 100 mg b.i.d. dose reduced alcohol craving during a cue-reactivity procedure.[5][6]	Mild to moderate; did not necessitate discontinuation. [5][6]
Anamorelin	Ghrelin Receptor Agonist	Cancer Anorexia-Cachexia (in Non-Small Cell Lung Cancer)	Phase 3 (ROMANA 1 & 2): Significantly increased lean body mass compared to placebo.[7][8] No significant improvement in handgrip strength.[7][8]	The most common grade 3-4 adverse event was hyperglycemia. [7]

Experimental Protocols

Detailed methodologies are crucial for the interpretation and replication of scientific findings. Below are summaries of the experimental protocols for the key clinical trials cited.

PF-05190457 Phase 1b Human Laboratory Study

- Study Design: A within-subject, dose-escalating, single-blind, placebo-controlled study.[5]
- Participants: Twelve heavy drinkers.[5]
- Intervention: Oral PF-05190457 (placebo/0 mg b.i.d., 50 mg b.i.d., and 100 mg b.i.d.) co-administered with alcohol.[5]
- Assessments: The study evaluated safety, tolerability, pharmacokinetics, pharmacodynamics, and behavioral effects. This included an alcohol administration session, subjective assessments, and an alcohol cue-reactivity procedure to measure craving.[5]

Anamorelin Phase 3 Trials (ROMANA 1 and ROMANA 2)

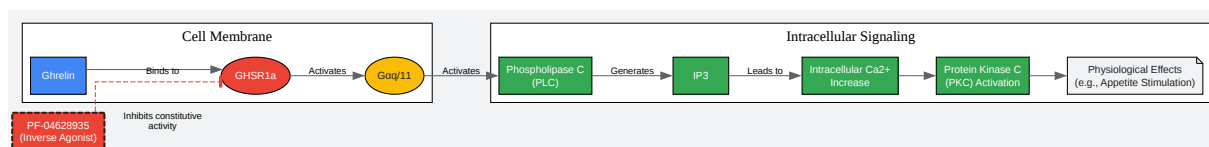
- Study Design: Two randomized, double-blind, placebo-controlled phase 3 trials.[7][8]
- Participants: Patients with inoperable stage III or IV non-small-cell lung cancer and cachexia.[7]
- Intervention: Anamorelin 100 mg orally once daily or placebo.[7]
- Co-primary Efficacy Endpoints:[7]
 - Median change in lean body mass over 12 weeks.
 - Median change in handgrip strength over 12 weeks.
- Randomization: Patients were randomly assigned in a 2:1 ratio to receive either anamorelin or a placebo. The randomization was computer-generated and stratified by geographical region, cancer treatment status, and the extent of weight loss in the preceding six months.[7]

Signaling Pathways and Experimental Workflows

Ghrelin Receptor Signaling Pathway

The ghrelin receptor (GHSR1a) is a G protein-coupled receptor that, upon activation by ghrelin, primarily signals through the Gαq/11 pathway.[9][10] This leads to the activation of phospholipase C (PLC), which in turn mobilizes intracellular calcium and activates protein kinase C (PKC).[4] The receptor can also couple to other G proteins, such as Gai/o and

Gα12/13, and can signal through β-arrestin pathways.[4][10] Inverse agonists like **PF-04628935** are designed to reduce the constitutive, ligand-independent activity of the receptor.

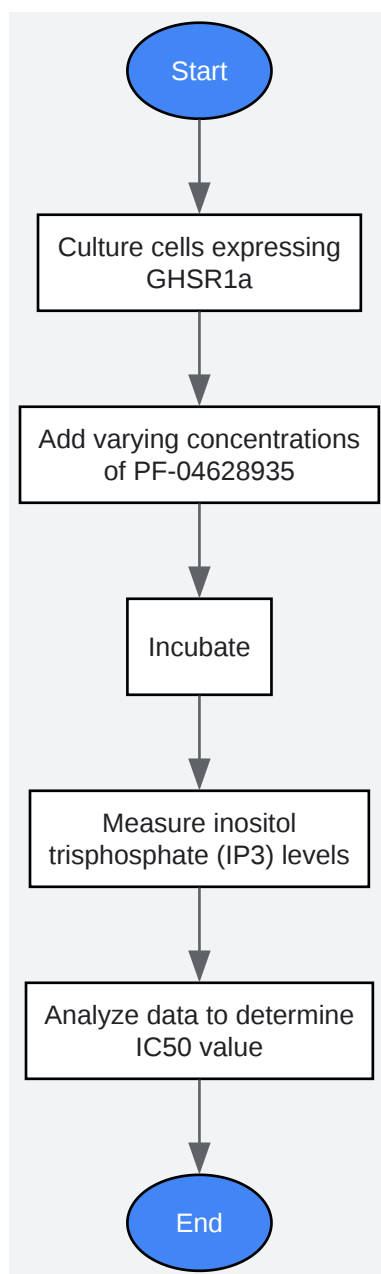


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Caption: Ghrelin receptor signaling pathway and the action of an inverse agonist.

Experimental Workflow for Assessing Ghrelin Receptor Inverse Agonism

A common method to evaluate the potency of ghrelin receptor inverse agonists is through a signal transduction assay, such as measuring inositol trisphosphate (IP3) turnover in cells expressing the receptor.[1]



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Caption: Workflow for determining the potency of a ghrelin receptor inverse agonist.

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- To cite this document: BenchChem. [Comparative Analysis of PF-04628935 and Other Ghrelin Receptor Modulators]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15572597/docs#comparative-analysis-of-pf-04628935-and-other-ghrelin-receptor-modulators>]

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